

An In-depth Technical Guide to 5-(((benzyloxy)carbonyl)amino)pentanoic acid

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Compound of Interest

Compound Name: 5-(((Benzyloxy)carbonyl)amino)pentanoic acid

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **5-(((benzyloxy)carbonyl)amino)pentanoic acid**, a bifunctional molecule utilized in chemical synthesis and drug development.

Chemical Identification and Properties

5-(((benzyloxy)carbonyl)amino)pentanoic acid, also known as N-Cbz-5-aminovaleric acid, is a synthetic amino acid derivative. The presence of a carboxylic acid group and a carbobenzyloxy (Cbz) protected amine group makes it a valuable building block in organic synthesis, particularly in the fields of peptide chemistry and medicinal chemistry.

Property	Value	Source
CAS Number	23135-50-4	[1] [2] [3]
Molecular Formula	C13H17NO4	[1] [2] [3]
Molecular Weight	251.28 g/mol	[1] [2]
IUPAC Name	5- {[(benzyloxy)carbonyl]amino}p entanoic acid	[1] [3]
Synonyms	N-Cbz-5-aminovaleric acid, 5- (Benzyloxycarbonylamino)pent anoic acid, 5- (Carbobenzoxyamino)pentanoi c Acid	
Appearance	White to off-white powder or crystals	
Purity	Typically >98%	

Suppliers

This compound is available from various chemical suppliers catering to the research and development sector. It is important to note that some suppliers provide this chemical for early discovery research and may not include detailed analytical data. Buyers should confirm the identity and purity of the product.[\[2\]](#)

Supplier	Notes
Sigma-Aldrich (AldrichCPR)	Available for early discovery researchers. [2]
Oakwood Chemical	Listed with CAS number and basic properties.
Fluorochem	Offers the product with a purity of 98%. [3]
Matrix Fine Chemicals	Provides the compound with basic identification data. [1] [3]

Experimental Protocols

While a specific, detailed synthesis protocol for this exact molecule is not readily available in public literature, a general and representative procedure for the N-protection of an amino acid with a Cbz group is provided below. This method is based on standard organic chemistry principles for the protection of amines.

General Protocol for N-Cbz Protection of 5-aminopentanoic acid:

- **Dissolution:** Dissolve 5-aminopentanoic acid in a suitable aqueous alkaline solution, such as 1 M sodium hydroxide or a mixture of dioxane and water, with cooling in an ice bath.
- **Addition of Protecting Agent:** While vigorously stirring the cooled solution, slowly and concurrently add benzyl chloroformate (Cbz-Cl) and an additional portion of the aqueous base to maintain a basic pH.
- **Reaction:** Allow the reaction mixture to stir at a low temperature (e.g., 0-5 °C) for a few hours, then let it warm to room temperature and stir overnight.
- **Work-up:** Wash the reaction mixture with a non-polar organic solvent, such as diethyl ether, to remove unreacted benzyl chloroformate and other impurities.
- **Acidification:** Cool the aqueous layer in an ice bath and acidify it with a strong acid, such as concentrated HCl, to a pH of approximately 2. This will precipitate the N-Cbz protected amino acid.
- **Isolation and Purification:** Collect the precipitate by filtration, wash it with cold water, and dry it under vacuum. The crude product can be further purified by recrystallization from a suitable solvent system, such as ethyl acetate/hexanes.

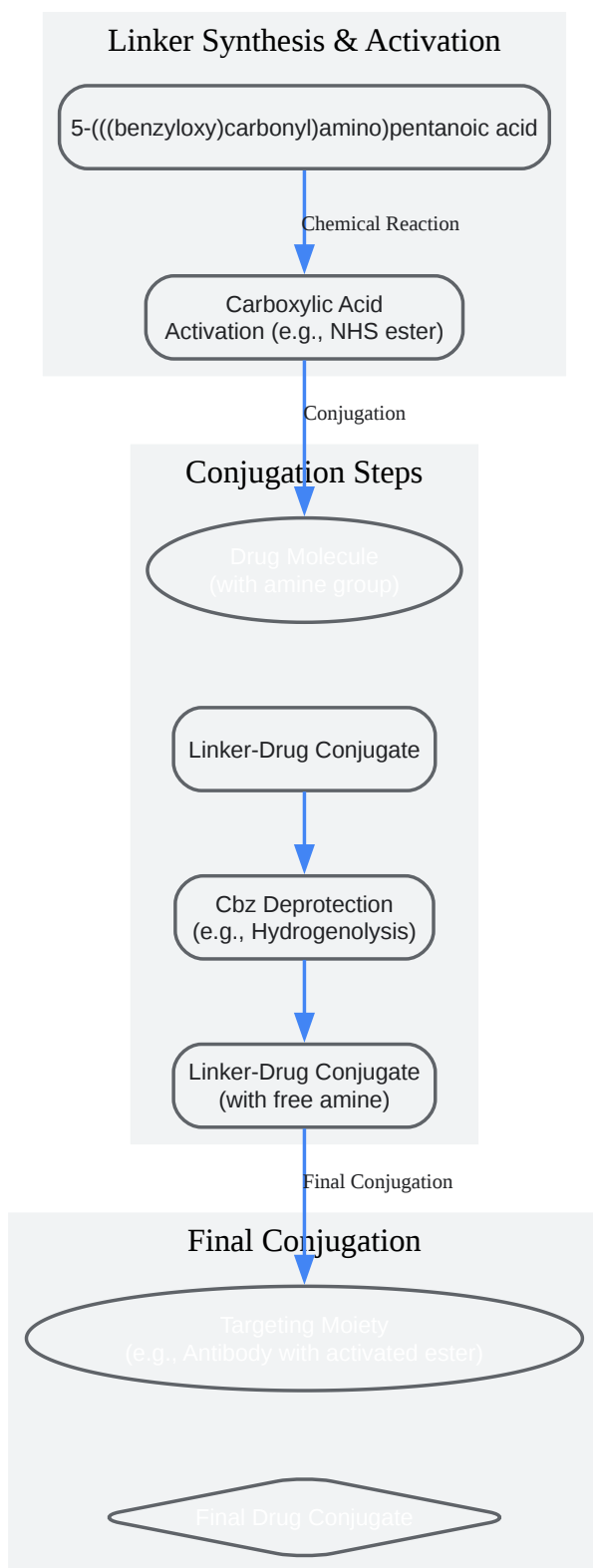
Applications in Research and Drug Development

The primary application of **5-(((benzyloxy)carbonyl)amino)pentanoic acid** is as a linker or spacer molecule in the synthesis of more complex chemical entities. Its bifunctional nature allows for the covalent connection of two different molecular fragments.

- **Peptide Synthesis:** It can be incorporated into peptide chains to introduce a flexible, non-natural amino acid residue. The Cbz group is a common amine protecting group in peptide synthesis, which can be removed under specific conditions (e.g., hydrogenolysis).
- **Drug Conjugation:** This molecule can serve as a linker to attach a drug molecule to a targeting moiety, such as an antibody or a small molecule ligand, to create targeted drug delivery systems.
- **PROTACs and Molecular Glues:** In the development of bifunctional molecules like PROTACs (Proteolysis Targeting Chimeras), linkers of varying lengths and compositions are crucial. This compound can be a component of such linkers, connecting a protein-binding ligand to an E3 ligase-binding ligand.

Logical Workflow Diagram

The following diagram illustrates the role of **5-(((benzyloxy)carbonyl)amino)pentanoic acid** as a linker in a drug conjugation workflow.



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